

# Essential Guide to the Proper Disposal of trans-ACPD

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## Compound of Interest

Compound Name: *trans*-ACPD

Cat. No.: B15617328

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For researchers, scientists, and drug development professionals, the proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This guide provides essential, step-by-step procedures for the safe disposal of **trans-ACPD**, a metabotropic glutamate receptor agonist. Adherence to these guidelines is crucial for ensuring the safety of laboratory personnel and maintaining compliance with regulatory standards.

It is important to note that a specific Safety Data Sheet (SDS) with detailed disposal instructions for **trans-ACPD** was not found in the provided search results. Therefore, the following procedures are based on established best practices for the disposal of laboratory chemical waste. All laboratory personnel should treat **trans-ACPD** as a potentially hazardous substance and consult their institution's Environmental Health and Safety (EHS) department for specific protocols.<sup>[1]</sup>

## Chemical and Physical Properties of trans-ACPD

A clear understanding of a chemical's properties is fundamental to its safe handling and disposal. The quantitative data for (±)-**trans-ACPD** are summarized below.

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>11</sub> NO <sub>4</sub>
Molecular Weight	173.17 g/mol
CAS Number	67684-64-4
Solubility	Soluble to 5 mM in water with gentle warming and to 50 mM in 1eq. NaOH.[2] Also soluble in DMSO.[3]
Storage	Store at Room Temperature.[2]

## Disposal Protocol: A Step-by-Step Approach

The disposal of **trans-ACPD** must be managed through your institution's hazardous waste program.[4] Under no circumstances should this chemical or its containers be disposed of down the drain or in the regular trash.[4][5][6][7]

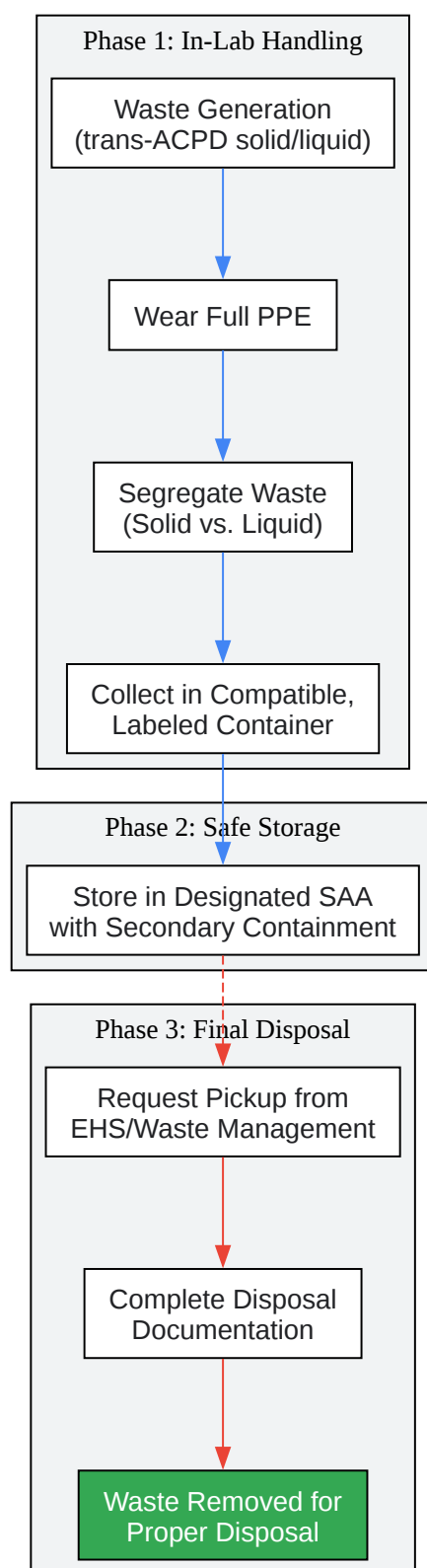
- Personal Protective Equipment (PPE): Always wear appropriate PPE before handling **trans-ACPD** waste. This includes a lab coat, safety goggles, and chemical-resistant gloves.[4]
- Waste Segregation:
  - Treat all forms of **trans-ACPD** waste as hazardous. This includes pure chemical, solutions, and contaminated lab materials (e.g., gloves, wipes, pipette tips).[1]
  - Keep solid and liquid wastes in separate containers.[8]
  - Do not mix **trans-ACPD** waste with incompatible chemicals. It is standard practice to segregate organic solvents, inorganic chemicals, and toxic metal waste streams.[8]
- Waste Collection and Containerization:
  - Solid Waste: Collect solid **trans-ACPD** and contaminated materials in a designated, leak-proof container with a secure, tight-fitting lid.[9]

- Liquid Waste: Use a chemically compatible, leak-proof container for solutions containing **trans-ACPD**.<sup>[8]</sup> For instance, acidic or basic solutions should not be stored in metal containers.<sup>[9]</sup> To prevent spills, do not fill liquid containers beyond 90% of their capacity.<sup>[9]</sup>
- Waste Labeling:
  - Clearly label all waste containers with the words "Hazardous Waste" and the full chemical name, "**trans-ACPD**".<sup>[4]</sup><sup>[7]</sup>
  - The label must also include the date on which waste was first added to the container.
- Storage:
  - Store sealed waste containers in a designated satellite accumulation area (SAA) within the lab, which should be at or near the point of waste generation.<sup>[4]</sup><sup>[9]</sup>
  - This area must be cool, dry, and well-ventilated.
  - Utilize secondary containment, such as a spill tray, to mitigate the effects of potential leaks.<sup>[5]</sup><sup>[8]</sup>
- Disposal of "Empty" Containers:
  - A container that previously held **trans-ACPD** must be triple-rinsed with a suitable solvent to be considered non-hazardous.<sup>[1]</sup><sup>[6]</sup>
  - The rinsate generated during this process is considered hazardous waste and must be collected and disposed of along with the liquid **trans-ACPD** waste.<sup>[1]</sup><sup>[4]</sup>
  - After triple-rinsing, deface the original chemical label on the container before disposing of it as regular trash.<sup>[1]</sup><sup>[4]</sup>
- Final Disposal:
  - When a waste container is full or reaches the local regulatory storage time limit (e.g., 90 days), contact your institution's EHS office to schedule a pickup.<sup>[9]</sup>

- Accurately complete all necessary waste disposal documentation provided by your institution.<sup>[4]</sup>

## Visualization of Disposal Workflow

The following diagram outlines the logical steps for the safe and compliant disposal of **trans-ACPD**.



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Caption: Logical workflow for the proper disposal of **trans-ACPD**.

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